

Comprehensive Technical Guide: Environmental Fate and Transport of the Fungicide Imazalil

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Compound Focus: Imazalil

CAS No.: 35554-44-0

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Introduction and Chemical Identity

Imazalil is a systemic conazole fungicide with protective and curative properties, widely used in agriculture, particularly in post-harvest treatment of citrus fruits, apples, pears, and bananas to control fungal infestations during storage [1]. It operates by inhibiting the activity of sterol 14 α -demethylase P450 (CYP51), thereby disrupting membrane structure in pathogenic fungi [2]. Despite its agricultural benefits, **Imazalil** is characterized by **high environmental persistence** and potential toxicity to non-target organisms, making its environmental fate a significant concern for researchers and environmental professionals [3]. As a chiral compound, **Imazalil** exists as a racemic mixture of two enantiomers, which may exhibit different environmental behaviors and biological interactions [4] [1].

Key Physicochemical Properties Governing Environmental Fate

The environmental distribution and mobility of **Imazalil** are influenced by its fundamental physicochemical properties, which determine how it interacts with various environmental compartments including soil, water, and biota.

Table 1: Fundamental Physicochemical Properties of **Imazalil**

Property	Value	Conditions/Notes	Reference
Molecular Mass	297.18 g/mol		[1]
Water Solubility	184 mg/L	At 20°C, pH 7	[1]
Octanol-Water Partition Coefficient (Log K _{ow})	2.56	At 20°C, pH 7	[1]
Vapor Pressure	Not specified in sources	Data gap	
Melting Point	51.5 °C		[1]

The moderate water solubility and relatively low Log K_{ow} suggest that **Imazalil** has potential for mobility in aquatic environments while still being susceptible to adsorption to soil organic matter.

Environmental Persistence and Degradation

Imazalil exhibits considerable persistence across different environmental matrices, with its degradation rate influenced by factors such as soil type, microbial community, and presence of specific degraders.

Persistence in Soil and Water Systems

Table 2: Environmental Persistence and Degradation Half-lives (DT₅₀) of **Imazalil**

Environmental Compartment	DT ₅₀ (Half-life)	Conditions/Notes	Reference
Soil (Laboratory)	76.3 days	Range across 8 soil types; Degradation slower with higher clay content and lower pH	[2]
Soil (Field)	31.3 - 182.9 days	Variation due to soil properties and climatic conditions	[3]

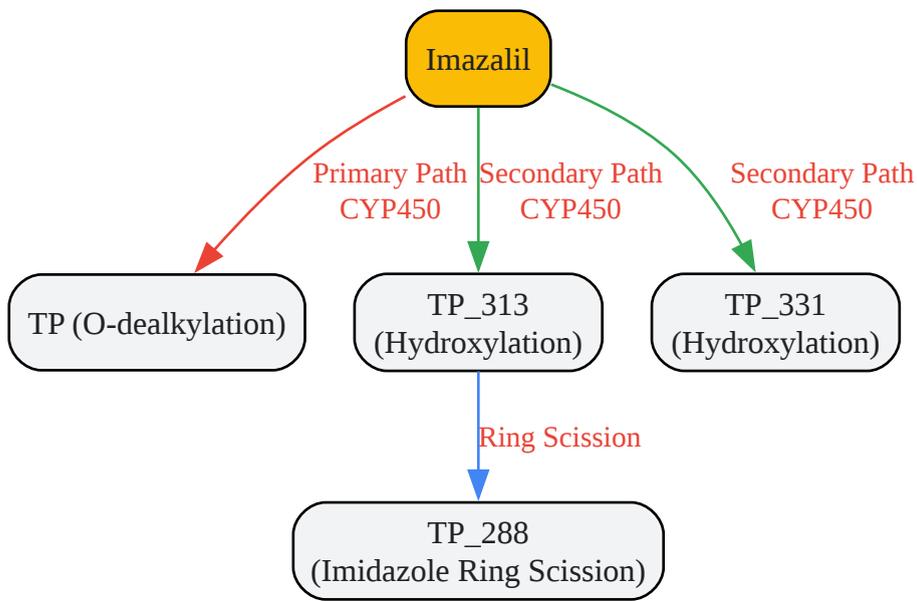
Environmental Compartment	DT ₅₀ (Half-life)	Conditions/Notes	Reference
Water-Sediment System	163 days	Comprehensive system assessment	[3]
Aqueous Photolysis	Persistent	Not readily degraded by light	[5]
Aqueous Hydrolysis	Persistent	Not readily degraded by water	[5]

The degradation of **Imazalil** in soil follows a biphasic pattern, characterized by an initial rapid decline followed by a much slower dissipation phase, leading to potential long-term residue problems [2]. This persistence is classified as "very persistent" according to regulatory standards, with degradation rates significantly slower in soils with higher clay content and lower pH levels [2].

Degradation Pathways and Metabolites

Microbial degradation represents a key mechanism for **Imazalil** transformation in the environment. Recent research has identified *Cladosporium herbarum* as the first microorganism demonstrated to actively degrade **Imazalil** [3]. Genomic and transcriptomic analysis points to the involvement of cytochrome P450 (CYP450) monooxygenases as the primary enzymatic system responsible for the initial transformation steps.

The following diagram illustrates the primary microbial transformation pathway of **Imazalil** by *C. herbarum*, based on LC-QTOF-HRMS analysis identifying nine transformation products (TPs) [3]:



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Figure 1: Proposed microbial transformation pathway of **Imazalil** by *Cladosporium herbarum*, highlighting the role of CYP450 enzymes.

The primary transformation proceeds through **O-dealkylation**, while secondary pathways involve successive **hydroxylation reactions** leading to TPs such as IMZ_313 and IMZ_331, with the former undergoing further transformation via imidazole ring scission to form IMZ_288, a newly identified metabolite [3].

Adsorption and Mobility in Soil

The adsorption-desorption behavior of **Imazalil** in soil determines its potential for leaching into groundwater and bioavailability for microbial degradation.

Table 3: Soil Adsorption Characteristics of **Imazalil**

Parameter	Value Range	Conditions/Notes	Reference
Adsorption Coefficient (K_{fads})	15.8 - 38.5 L/kg	Across 8 agricultural soils; Strong adsorption	[2]

Parameter	Value Range	Conditions/Notes	Reference
Key Adsorption Correlates	Soil Organic Matter, Clay Content	Higher OM and clay increase adsorption	[2] [6]
Desorption Hysteresis	Observed	Stronger adsorption with time; potential for residual availability	[2]

The adsorption of **Imazalil** to soil follows a pseudo-second-order kinetic model, indicating that the process is controlled by chemical adsorption involving valence forces through sharing or exchange of electrons between soil constituents and the fungicide [6]. The adsorption capacity increases with both contact time and initial herbicide concentration, with soil organic matter and clay content being the primary factors governing adsorption efficiency [6].

Biological Treatment and Remediation Strategies

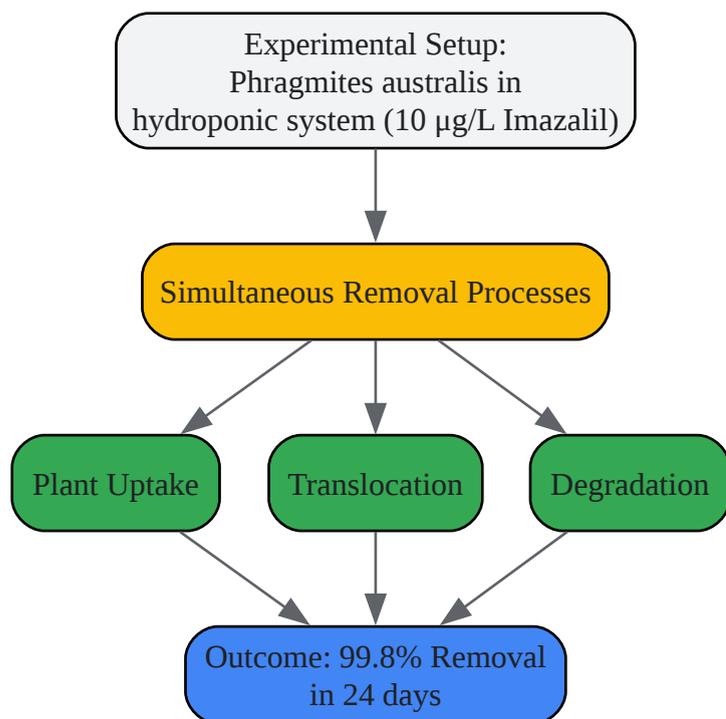
Microbial Degradation

The identification of *Cladosporium herbarum* as an **Imazalil**-degrading fungus provides a promising avenue for bioremediation applications. This strain can degrade **Imazalil** at concentrations up to 100 mg/L in liquid culture and 200 mg/L in bench-top immobilized cell bioreactors [3]. The involvement of CYP450 enzymes was confirmed through inhibition experiments with piperonyl butoxide (PBT) and 1-aminobenzotriazole (ABT), which significantly reduced degradation efficiency [3].

Phytoremediation

Wetland plants have demonstrated significant potential for removing **Imazalil** from contaminated waters. *Phragmites australis* (common reed) achieved **99.8% removal** of **Imazalil** (initial concentration 10 µg/L) from hydroponic solution within 24 days [4]. The removal process follows first-order kinetics and involves simultaneous uptake, translocation, and degradation within plant tissues, driven primarily by evapotranspiration.

The following diagram illustrates the experimental workflow and key mechanisms for studying **Imazalil** removal using *Phragmites australis*:



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Figure 2: Experimental workflow and key mechanisms of **Imazalil** removal by *Phragmites australis* in hydroponic systems.

Enantioselective fractionation studies have confirmed that **Imazalil** undergoes enantioselective degradation in plant tissues, providing evidence of metabolic transformation beyond mere accumulation [4].

Ecotoxicological Effects and Environmental Risks

Imazalil presents several ecotoxicological concerns that warrant careful consideration in environmental risk assessments.

Effects on Soil Microbial Communities

Long-term exposure to **Imazalil** significantly alters soil bacterial community composition, structure, and interaction [2]. These changes are particularly pronounced in acidic soils with lower organic matter content, where **Imazalil** exposure reduces bacterial diversity and affects the community assembly process by increasing homogeneous selection [2]. Crucially, **Imazalil** exposure has been shown to inhibit key soil nitrogen cycling processes, including **nitrate reduction** and **denitrification**, potentially disrupting this critical ecosystem function [2].

Genotoxic and Health Risks

Genotoxicological risk assessment studies indicate concerning effects of **Imazalil** and its mixtures with other fungicides. The Ames test and comet assay have demonstrated that **Imazalil** can cause DNA strand breaks in human lymphocytes [7]. The long-term consumption of fruits treated with such fungicides may increase the risk of developing genotoxic tumors, highlighting the importance of monitoring residue levels and understanding environmental transformation products [7].

The European Union has established Maximum Residue Levels (MRLs) for **Imazalil** in citrus fruits at 4-5 mg/kg [7], while the U.S. Environmental Protection Agency has classified **Imazalil** as a **probable human carcinogen** [7].

Experimental Protocols for Fate Studies

Adsorption-Desorption Experiments

Protocol Overview (based on [2]):

- **Soil Preparation:** Collect and characterize soils for key parameters (organic matter, clay content, pH, cation exchange capacity).
- **Solution Preparation:** Prepare **Imazalil** solutions in 0.01 M CaCl₂ at various concentrations.
- **Batch Experiments:** Mix soil and solution at 1:5 ratio (e.g., 2 g soil + 10 mL solution) in centrifuge tubes.
- **Equilibration:** Shake for 24 hours at constant temperature (e.g., 25±1°C).
- **Separation:** Centrifuge and analyze supernatant using HPLC-MS/MS.
- **Desorption:** After removing supernatant, add fresh CaCl₂ solution, shake for 24 hours, and analyze.

Data Analysis: Fit adsorption data to Freundlich isotherm model; calculate hysteresis coefficients for desorption.

Soil Degradation Studies

Protocol Overview (based on [2]):

- **Soil Incubation:** Treat soils with **Imazalil** at recommended field rate (e.g., 1 mg/kg).
- **Incubation Conditions:** Maintain at 25°C in darkness at 60% water holding capacity.
- **Sampling:** Collect samples at predetermined intervals (0, 1, 3, 7, 14, 21, 30, 45, 60, 90 days).
- **Extraction:** Use QuEChERS method or accelerated solvent extraction.
- **Analysis:** Quantify residues via LC-MS/MS with internal standards.
- **Kinetics:** Fit data to first-order or biphasic kinetic models.

Genotoxicity Assessment

Ames Test Protocol (based on [7]):

- **Strains:** Salmonella typhimurium TA98 (frameshift mutation) and TA100 (base-pair mutation)
- **Dosing:** 20.4 µg/plate **Imazalil**; 15 µg/plate for other fungicides
- **Metabolic Activation:** Test with and without S9 enzyme fraction
- **Controls:** Negative (DMSO/aqueous solvent) and positive controls
- **Incubation:** 37°C for 48 hours; count revertant colonies
- **Criteria:** Positive mutagenic effect if revertant count $\geq 2\times$ negative control

Comet Assay Protocol (based on [7]):

- **Cell Type:** Human peripheral blood lymphocytes
- **Exposure:** 4 and 24 hours to fungicides
- **Method:** Alkaline version for detecting single/double strand breaks
- **Analysis:** DNA fragmentation quantification

Conclusion and Research Directions

Imazalil presents significant environmental challenges due to its **persistence**, **soil adsorption characteristics**, and **potential ecotoxicological effects**. Current research has identified promising

remediation approaches, particularly through microbial degradation using specialized fungi like *Cladosporium herbarum* and phytoremediation using wetland species such as *Phragmites australis*.

Future research should focus on:

- **Field-scale validation** of laboratory-identified remediation strategies
- **Long-term ecological impacts** of **Imazalil** transformation products
- **Enantioselective environmental behavior** and its implications for risk assessment
- **Integration of biological and advanced oxidation processes** for treatment of point-source contamination

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To cite this document: Smolecule. [Comprehensive Technical Guide: Environmental Fate and Transport of the Fungicide Imazalil]. Smolecule, [2026]. [Online PDF]. Available at: [\[https://www.smolecule.com/products/b527161#imazalil-environmental-fate-and-transport\]](https://www.smolecule.com/products/b527161#imazalil-environmental-fate-and-transport)

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